

The Early Discovery and Isolation of Terrecyclic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Terrecyclic Acid*

Cat. No.: B016020

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Terrecyclic acid A is a sesquiterpenoid antibiotic first isolated from the fungus *Aspergillus terreus*.^{[1][2]} This compound has garnered significant interest within the scientific community due to its unique chemical structure and notable biological activities, including antimicrobial and antitumor properties. This technical guide provides a comprehensive overview of the early discovery, isolation, and characterization of **terrecyclic acid A**, presenting detailed experimental protocols and quantitative data for researchers in natural product chemistry and drug development.

Physicochemical and Spectroscopic Characterization of Terrecyclic Acid A

The definitive structure and properties of **terrecyclic acid A** were established through extensive spectroscopic analysis. The key physicochemical and spectroscopic data are summarized in the tables below.

Table 1: Physicochemical Properties of **Terrecyclic Acid A**

Property	Value
Molecular Formula	C₁₅H₂₀O₃
Molecular Weight	248.32 g/mol
Appearance	Colorless needles
Melting Point	176-178 °C

| Optical Rotation | $[\alpha]D^{20} +85^\circ$ (c 1.0, CHCl₃) |

Table 2: Spectroscopic Data of **Terrecyclic Acid A**

Spectroscopic Technique	Data
UV λ max (MeOH)	213 nm (ϵ 8900)
IR ν max (KBr)	3200-2500, 1720, 1695, 1630, 1250, 910 cm ⁻¹

| Mass Spectrometry (EI-MS) | m/z 248 (M⁺) |

Table 3: ¹H and ¹³C NMR Spectroscopic Data for **Terrecyclic Acid A** (in CDCl₃)

Carbon No.	^{13}C Chemical Shift (δ c)	^1H Chemical Shift (δ H)
1	54.9	2.68 (m)
2	46.4	2.45 (m)
3	41.5	1.80 (m), 2.10 (m)
4	207.5	-
5	150.5	-
6	116.1	5.20 (s), 5.95 (s)
7	179.9	-
8	47.9	2.95 (m)
9	22.5	1.65 (m), 1.95 (m)
10	28.9	1.50 (m), 1.75 (m)
11	48.9	2.15 (m)
12	54.0	1.35 (m), 1.60 (m)
13	40.5	-
14	27.3	1.10 (s)

| 15 | 34.8 | 1.05 (s) |

Experimental Protocols

The following sections detail the methodologies employed in the fermentation of *Aspergillus terreus* and the subsequent isolation and purification of **terrecyclic acid A**.

Fermentation Protocol

Producing Organism: *Aspergillus terreus* strain No. 14. [1]

1. Seed Culture Medium and Conditions:

- Composition: Glucose (1%), peptone (0.5%), yeast extract (0.3%), malt extract (0.3%).

- pH: 6.0.
- Procedure: A loopful of spores from a slant culture is inoculated into a 500 ml flask containing 100 ml of the seed medium. The flask is incubated at 28°C for 2 days on a reciprocal shaker.

2. Production Medium and Conditions:

- Composition: Soluble starch (5.0%), glucose (1.0%), meat extract (0.5%), peptone (0.5%), yeast extract (0.2%), NaCl (0.2%), and CaCO₃ (0.2%).
- Procedure: 5 ml of the seed culture is transferred to a 500 ml flask containing 100 ml of the production medium. The fermentation is carried out at 28°C for 5 days on a reciprocal shaker. Fermentation yields of approximately one gram per liter of broth have been reported. [\[2\]](#)

Isolation and Purification Protocol

1. Extraction:

- The culture broth (10 liters) is filtered to remove the mycelia.
- The filtrate is adjusted to pH 3.0 with HCl.
- The acidified filtrate is extracted three times with an equal volume of ethyl acetate.
- The combined ethyl acetate extracts are concentrated under reduced pressure to yield a crude oily residue.

2. Column Chromatography (Silica Gel):

- Stationary Phase: Silica gel (Wako-gel C-200).
- Procedure: The crude residue is dissolved in a small volume of chloroform and applied to a silica gel column.
- Elution: The column is eluted with a stepwise gradient of increasing polarity using n-hexane and ethyl acetate mixtures. Fractions are collected and monitored by thin-layer

chromatography (TLC).

3. Column Chromatography (Sephadex LH-20):

- Stationary Phase: Sephadex LH-20.
- Procedure: The active fractions from the silica gel column are combined, concentrated, and further purified on a Sephadex LH-20 column.
- Elution: The column is eluted with methanol.

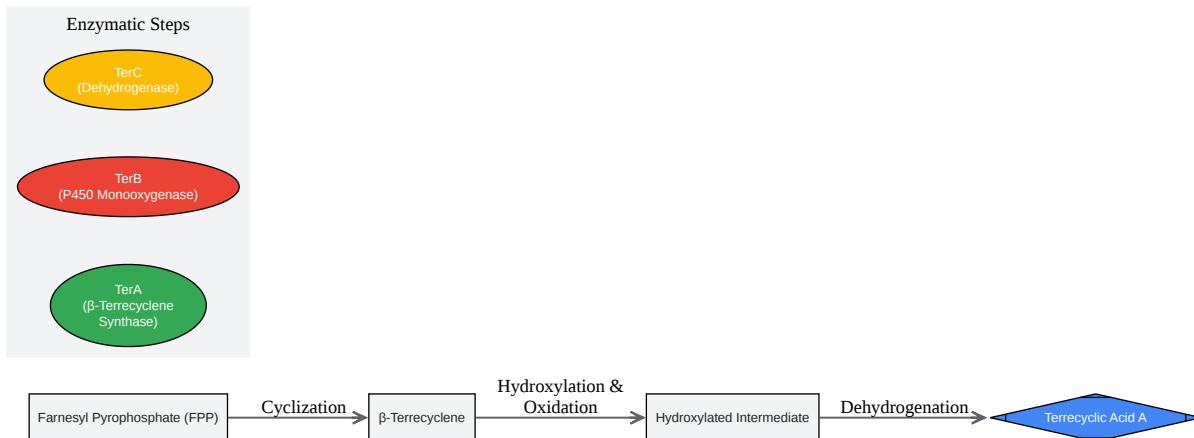
4. Recrystallization:

- The purified **terrecyclic acid A** obtained from the Sephadex LH-20 column is recrystallized from an ethyl acetate-n-hexane solvent mixture to yield colorless needles.

Visualizations

Biosynthetic Pathway of Terrecyclic Acid A

The biosynthesis of **terrecyclic acid A** in *Aspergillus terreus* begins with farnesyl pyrophosphate (FPP).^{[3][4]} The pathway involves three key enzymatic steps catalyzed by a sesquiterpene synthase (TerA), a cytochrome P450 monooxygenase (TerB), and a dehydrogenase (TerC).^{[3][4]}

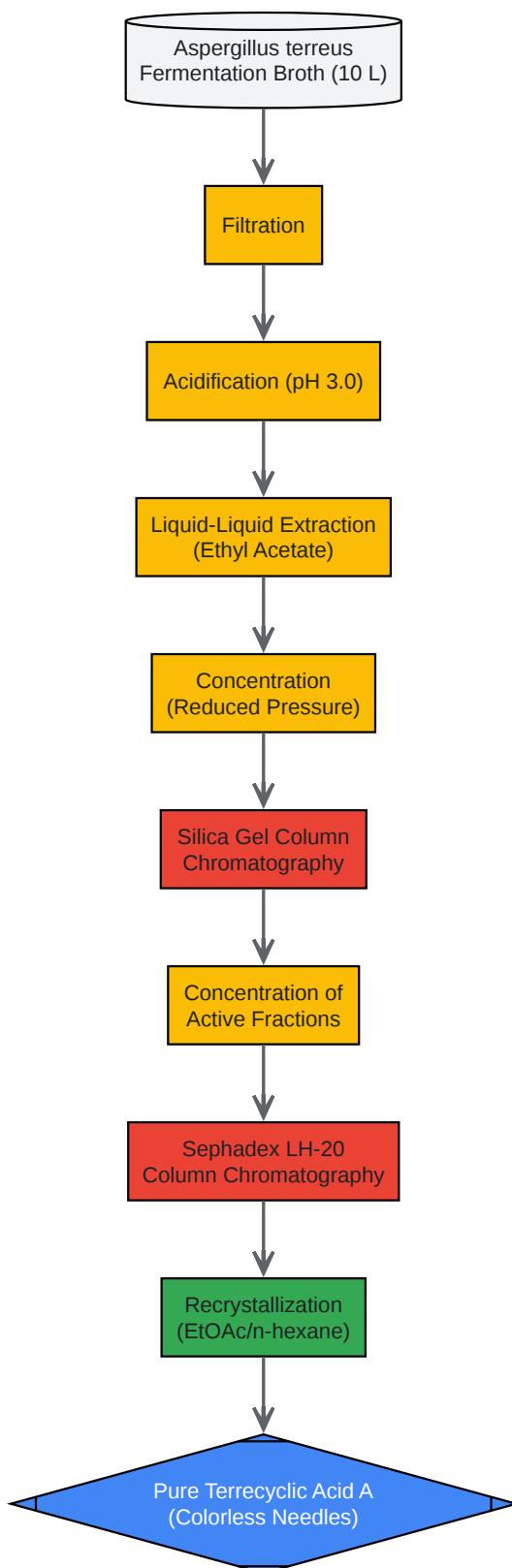


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Caption: Biosynthetic pathway of **Terrecyclic Acid A** from FPP.

Experimental Workflow for Isolation and Purification

The following diagram illustrates the key stages in the isolation and purification of **terrecyclic acid A** from the fermentation broth of *Aspergillus terreus*.



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Caption: Workflow for the isolation of **Terrecyclic Acid A**.

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